

solubility comparison lithium bromate with other bromates

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lithium bromate

CAS No.: 13550-28-2

Cat. No.: S1924355

Get Quote

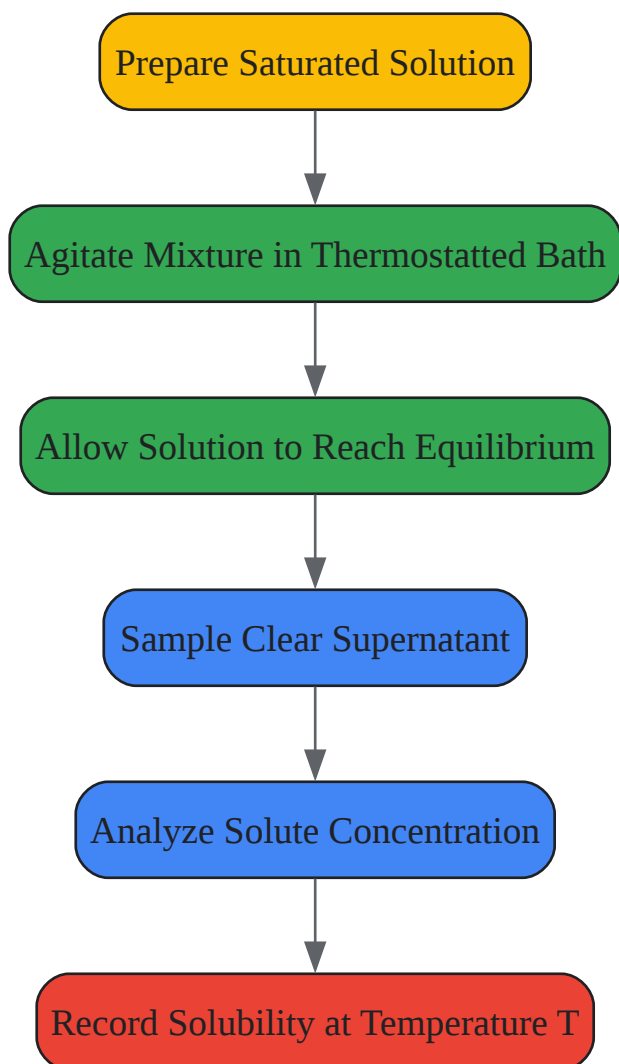
Available Solubility Data for Select Bromates

The table below summarizes the scattered solubility data I found for a few bromate compounds. Notably, no data was found for **lithium bromate** (LiBrO_3) or several other common bromates.

Compound	Formula	Solubility Data (g/100 mL water)	Temperature
Ammonium Bromate	NH_4BrO_3	28.7 [1]	Not specified
Sodium Bromate	NaBrO_3	Described only as "highly soluble" [2]	Not specified
Calcium Bromate	$\text{Ca}(\text{BrO}_3)_2$	Mentioned in a synthesis patent, but no solubility value given [3]	-

Experimental Protocol for Solubility Measurement

If experimental data is unavailable, the dynamic dissolution equilibrium method is a common and reliable approach to determine solubility. The workflow below outlines the key steps involved in this process [4]:



[Click to download full resolution via product page](#)

Figure: Experimental workflow for determining solubility using the dynamic dissolution equilibrium method.

Detailed Methodology [4]:

- **Solution Preparation:** Prepare a saturated solution of the bromate salt in pure water or a specific solvent system. This involves adding an excess of the solid solute to the solvent.
- **Equilibration:** Place the mixture in a thermostatted water bath to maintain a constant, known temperature (e.g., 20°C, 30°C, 40°C). Continuously agitate the mixture for a prolonged period (several hours) to ensure equilibrium between the dissolved and undissolved solute is achieved.
- **Sampling:** Once equilibrium is reached, allow the undissolved solid to settle. Carefully sample the clear, supernatant solution without disturbing the solid precipitate.

- **Concentration Analysis:** Analyze the concentration of the bromate ion in the sampled solution using an appropriate analytical technique. This could be gravimetric analysis (evaporating the solvent and weighing the residue), titration, or instrumental methods like ion chromatography.
- **Data Recording:** The solubility is recorded as the mass of solute (in grams) dissolved in 100 mL of solvent at the specific temperature. This process is repeated across a range of temperatures to generate a solubility curve.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Solubility table [en.wikipedia.org]
2. Sodium Bromate – Properties, Applications, and Safety ... [chemiis.com]
3. Method of producing lithium bromate and its monohydrate [patents.google.com]
4. Supersolubility and solubility of lithium phosphate in ... [pubs.rsc.org]

To cite this document: Smolecule. [solubility comparison lithium bromate with other bromates].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1924355#solubility-comparison-lithium-bromate-with-other-bromates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com